

physical and chemical properties of "24,25-Epoxytirucall-7-en-3,23-dione"

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Compound of Interest

24,25-Epoxytirucall-7-en-3,23dione

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An In-depth Technical Guide to 24,25-Epoxytirucall-7-en-3,23-dione

For Researchers, Scientists, and Drug Development Professionals

Abstract

24,25-Epoxytirucall-7-en-3,23-dione is a novel triterpenoid first isolated from the stems of Amoora dasyclada. This technical guide provides a comprehensive overview of its physical and chemical properties, spectroscopic data, and a detailed experimental protocol for its isolation. Furthermore, it explores the emerging research on its biological activities, including its potential as a cytotoxic agent against cancer cell lines. This document is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical and Physical Properties

24,25-Epoxytirucall-7-en-3,23-dione is a tetracyclic triterpenoid belonging to the tirucallane subclass. Its core structure features a characteristic epoxy ring at the C-24 and C-25 positions of the side chain.

General Properties



Property	Value	Source
Chemical Name	24,25-Epoxytirucall-7-en-3,23-dione	N/A
CAS Number	890928-81-1	[1]
Molecular Formula	С30Н46О3	[1]
Molecular Weight	454.68 g/mol	[2]
Appearance	White amorphous powder	N/A

Physicochemical Data

Property	Value	Source
Melting Point	150-151 °C	[3]
Boiling Point (Predicted)	534.3 ± 50.0 °C	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Spectroscopic Data

The structure of **24,25-Epoxytirucall-7-en-3,23-dione** was elucidated using a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Data

The ¹H and ¹³C NMR data were recorded in CDCl₃.

Table 2.1: ¹H NMR Spectroscopic Data (CDCl₃)

Proton	Chemical Shift (δ) ppm
H-7	5.30 (br s)
H-24	3.45 (t, J=6.0 Hz)



Table 2.2: ¹³C NMR Spectroscopic Data (CDCl₃)

Carbon	Chemical Shift (δ) ppm
C-3	217.5
C-23	210.2
C-7	120.4
C-8	145.2
C-24	64.5
C-25	58.1

Mass Spectrometry (MS) Data

High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was used to determine the exact mass.

lon	m/z
[M+Na] ⁺	477.3342

Infrared (IR) Spectroscopy Data

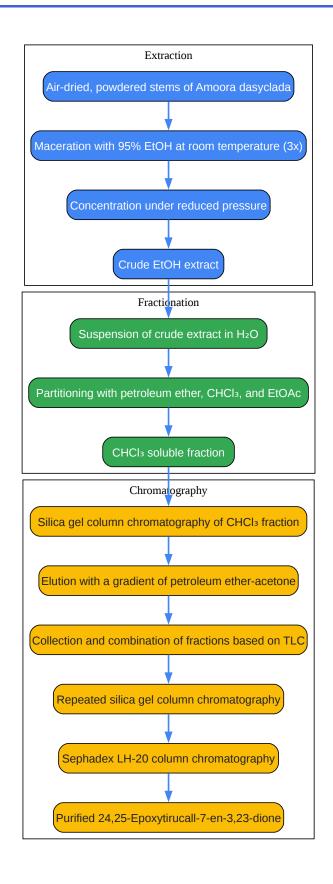
The IR spectrum shows characteristic absorption bands.

Wavenumber (cm⁻¹)	Functional Group
1710	C=O (Ketone)

Experimental Protocols Isolation of 24,25-Epoxytirucall-7-en-3,23-dione

The following protocol is based on the original isolation from the stems of Amoora dasyclada.[4]





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Caption: Workflow for the isolation of **24,25-EpoxytirucalI-7-en-3,23-dione**.



Methodology:

- Extraction: The air-dried and powdered stems of Amoora dasyclada were macerated with 95% ethanol at room temperature three times. The combined ethanol extracts were then concentrated under reduced pressure to yield a crude extract.
- Fractionation: The crude ethanol extract was suspended in water and successively partitioned with petroleum ether, chloroform (CHCl₃), and ethyl acetate (EtOAc).
- Chromatography: The CHCl₃ soluble fraction was subjected to silica gel column chromatography, eluting with a gradient of petroleum ether-acetone. Fractions were collected and monitored by thin-layer chromatography (TLC). Fractions containing the target compound were combined and further purified by repeated silica gel column chromatography and Sephadex LH-20 column chromatography to afford pure 24,25-Epoxytirucall-7-en-3,23dione.

Biological Activities and Potential Signaling Pathways

Preliminary studies have indicated that **24,25-Epoxytirucall-7-en-3,23-dione** possesses cytotoxic properties.[5] Further research into its biological activities suggests potential anti-inflammatory and antimicrobial effects, and it is known to modulate cellular pathways involved in apoptosis and cell proliferation.[6]

Cytotoxic Activity

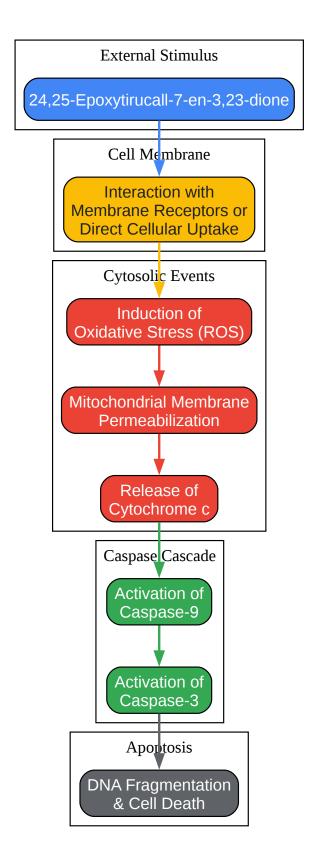
Tirucallane triterpenoids isolated from Amoora dasyclada have demonstrated cytotoxic activity against human cancer cell lines.[5] Specifically, compounds from this plant have been tested against AGZY 83-a (human lung cancer cells) and SMMC-7721 (human liver cancer cells).[7][8] While specific IC₅₀ values for **24,25-Epoxytirucall-7-en-3,23-dione** from these studies are not detailed, the general activity of this class of compounds from the source plant is noted.

Potential Apoptosis-Inducing Signaling Pathway

While a specific, experimentally validated signaling pathway for **24,25-Epoxytirucall-7-en-3,23-dione** has not yet been elucidated in the literature, a hypothetical pathway for its



apoptosis-inducing effect in cancer cells can be proposed based on the known mechanisms of other triterpenoids.





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Caption: Hypothetical signaling pathway for apoptosis induction.

This proposed pathway suggests that **24,25-Epoxytirucall-7-en-3,23-dione** may induce apoptosis through the intrinsic mitochondrial pathway, a common mechanism for cytotoxic natural products.

Conclusion and Future Directions

24,25-EpoxytirucalI-7-en-3,23-dione is a novel triterpenoid with interesting chemical features and promising, albeit preliminary, biological activities. The data presented in this guide provide a solid foundation for future research. Key areas for further investigation include:

- Total Synthesis: The development of a synthetic route to 24,25-Epoxytirucall-7-en-3,23-dione would enable the production of larger quantities for extensive biological testing and the generation of analogues for structure-activity relationship studies.
- Mechanism of Action: Detailed studies are required to elucidate the specific molecular targets and signaling pathways through which this compound exerts its cytotoxic and other potential biological effects.
- In Vivo Studies: Following comprehensive in vitro evaluation, in vivo studies in animal models are necessary to assess the efficacy, pharmacokinetics, and safety profile of 24,25-Epoxytirucall-7-en-3,23-dione.

The unique structure and initial biological activity profile of **24,25-EpoxytirucalI-7-en-3,23-dione** make it a compelling candidate for further investigation in the quest for new therapeutic agents.

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